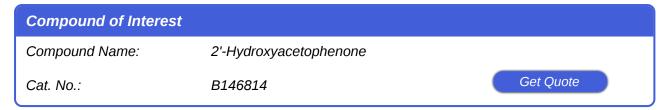


In-Depth Technical Guide: Solubility of 2'-Hydroxyacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2'- Hydroxyacetophenone** (2-HAP), a key building block in the synthesis of various pharmaceutical compounds. Understanding its solubility in different solvents is critical for optimizing reaction conditions, purification processes, and formulation development.

Core Topic: 2'-Hydroxyacetophenone Solubility

2'-Hydroxyacetophenone (CAS: 118-93-4), also known as o-acetylphenol, is an organic intermediate widely used in the pharmaceutical industry. Its molecular structure, featuring both a hydroxyl and an acetyl group on an aromatic ring, dictates its solubility characteristics, rendering it soluble in a range of organic solvents and slightly soluble in water.

Quantitative Solubility Data

Precise, temperature-dependent solubility data for **2'-Hydroxyacetophenone** is not extensively available in publicly accessible literature. However, some key data points have been reported.

Table 1: Reported Solubility of **2'-Hydroxyacetophenone**



Solvent	Solubility	Temperature (°C)	Citation
Dimethyl Sulfoxide (DMSO)	~20 mg/mL	Not Specified	
Dimethylformamide (DMF)	~16 mg/mL	Not Specified	
Ethanol	~11 mg/mL	Not Specified	_
Water	7571 mg/L	25	_
Water	Slightly soluble	Not Specified	_
Ethanol	Miscible	Not Specified	_
Chloroform	Slightly soluble	_	
Methanol	Slightly soluble		
Fat	Soluble	Not Specified	_
Ether	Soluble		

To provide a more comprehensive understanding of how the solubility of a hydroxyacetophenone isomer can behave across different solvents and temperatures, the following table presents data for the structurally related compound, m-Hydroxyacetophenone (m-HAP). This data is presented for illustrative purposes and should not be directly substituted for **2'-Hydroxyacetophenone**. The study from which this data is derived utilized a gravimetric method to determine solubility.

Table 2: Solubility of m-Hydroxyacetophenone in Various Solvents at Different Temperatures (for comparative purposes)



Solvent	Temperature (K)	Mole Fraction (x10³)
Methanol	289.15	335.8
295.15	389.2	
301.15	448.5	_
307.15	515.2	_
313.15	589.8	_
319.15	673.1	
325.15	766.2	_
Ethanol	289.15	245.7
295.15	289.6	
301.15	339.8	_
307.15	396.9	
313.15	461.5	_
319.15	534.1	
325.15	615.3	_
Water	289.15	8.95
295.15	10.82	
301.15	13.05	_
307.15	15.69	_
313.15	18.81	_
319.15	22.49	_
325.15	26.83	_

Experimental Protocols



The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The "shake-flask" method is a widely accepted and robust technique for determining the equilibrium solubility of a solid compound in a given solvent.

Shake-Flask Method for Solubility Determination

Objective: To determine the equilibrium solubility of **2'-Hydroxyacetophenone** in a specific solvent at a controlled temperature.

Materials:

- 2'-Hydroxyacetophenone (solid)
- · Solvent of interest
- · Temperature-controlled orbital shaker or water bath
- Sealed vials or flasks
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- · Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid 2'-Hydroxyacetophenone to a known volume of the solvent in a sealed vial. The presence of undissolved solid is crucial to ensure equilibrium is reached.



 Place the vial in a temperature-controlled shaker and agitate for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. The temperature should be maintained at the desired value (e.g., 25 °C, 37 °C).

Phase Separation:

- After the equilibration period, remove the vial from the shaker.
- Separate the undissolved solid from the saturated solution. This is typically achieved by centrifugation followed by careful filtration of the supernatant through a syringe filter. It is important to avoid any temperature changes during this step that could affect the solubility.

Quantification of Solute:

- Accurately dilute a known volume of the clear, saturated filtrate with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted sample using a validated HPLC method to determine the concentration of 2'-Hydroxyacetophenone.
- Prepare a calibration curve using standard solutions of 2'-Hydroxyacetophenone of known concentrations.
- Calculate the concentration of 2'-Hydroxyacetophenone in the original saturated solution based on the dilution factor and the calibration curve.

Data Reporting:

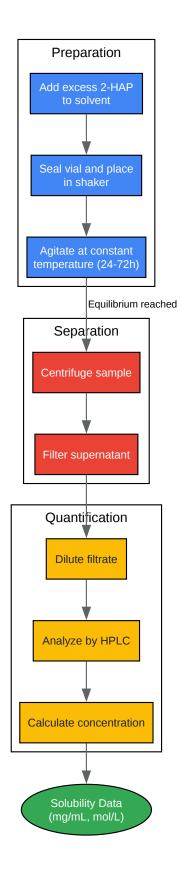
• Express the solubility in appropriate units, such as mg/mL, g/L, or molarity (mol/L), and specify the temperature at which the measurement was performed.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **2'-Hydroxyacetophenone**.





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Caption: Workflow for determining solubility via the shake-flask method.



Logical Relationships in Drug Synthesis

2'-Hydroxyacetophenone serves as a crucial starting material in the synthesis of various pharmaceuticals. A notable example is its use in the production of the antiarrhythmic drug, Propafenone. The following diagram illustrates a simplified synthetic pathway.

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